

Technical Support Center: Synthesis of 4-Chloro-5-methoxy-2-methylaniline

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Compound of Interest

Compound Name: 4-Chloro-5-methoxy-2-methylaniline

Cat. No.: B1600718

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Welcome to the technical support center for the synthesis of **4-Chloro-5-methoxy-2-methylaniline**. This guide is designed for researchers, chemists, and process development professionals seeking to optimize their synthetic routes, troubleshoot common issues, and improve the overall yield and purity of this valuable chemical intermediate. As an intermediate in the production of dyes, pigments, and potential agrochemicals, achieving an efficient and reproducible synthesis is paramount.^[1]

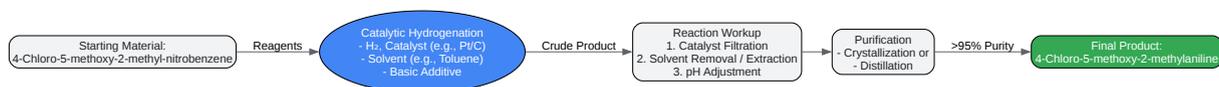
This document moves beyond simple protocols to explain the underlying chemical principles, helping you make informed decisions in the laboratory.

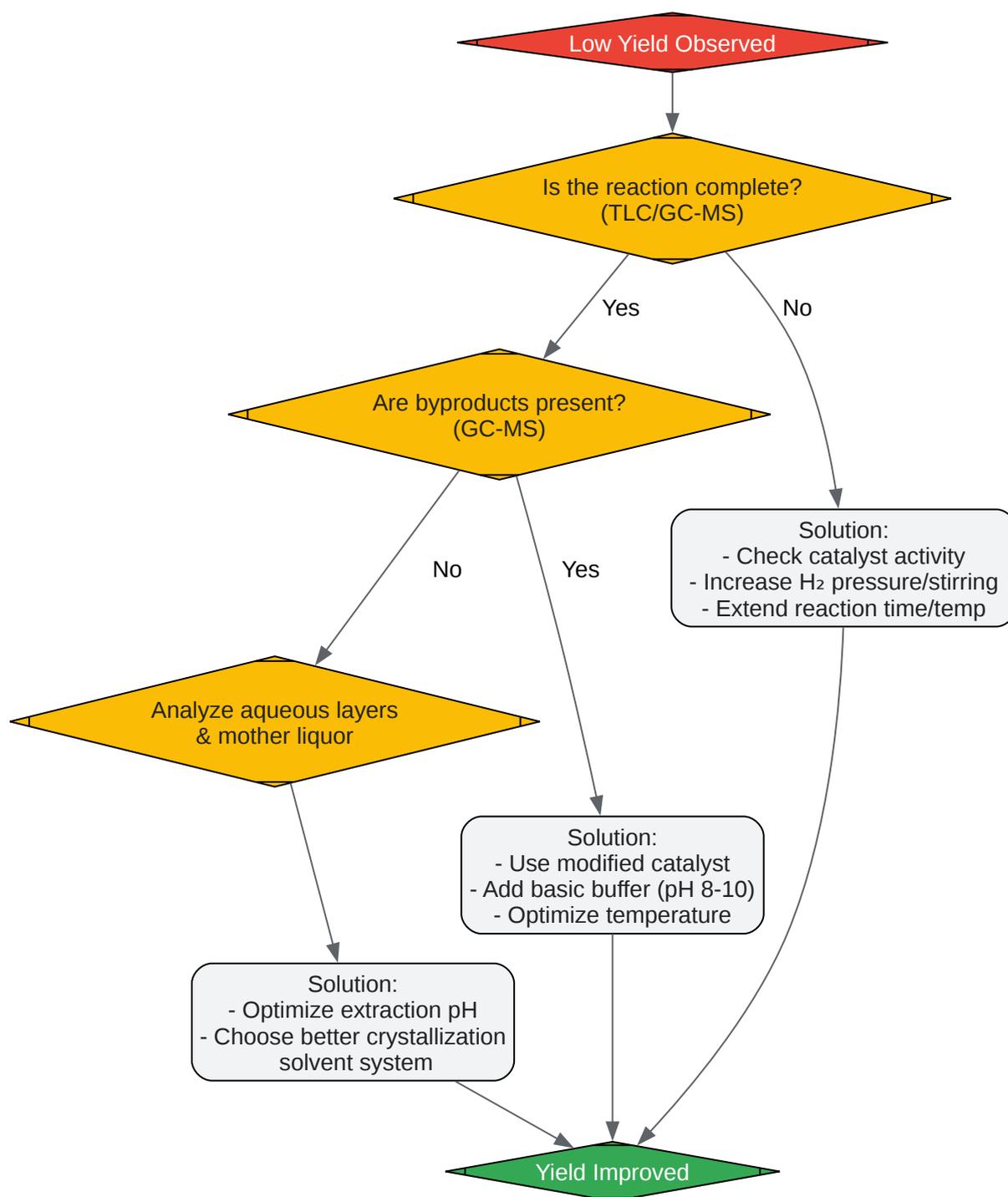
Section 1: Overview of the Primary Synthetic Pathway

The most industrially viable and scalable method for preparing substituted anilines like **4-Chloro-5-methoxy-2-methylaniline** is the catalytic hydrogenation of the corresponding nitroaromatic compound. This approach is favored due to its high conversion rates, clean reaction profile, and the availability of the nitro-precursor.

The core transformation is: 4-Chloro-5-methoxy-2-methyl-nitrobenzene → **4-Chloro-5-methoxy-2-methylaniline**

This reduction is typically performed using hydrogen gas in the presence of a metal catalyst.





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Sources

- 1. 4-Chloro-2-methoxy-5-methylaniline [myskinrecipes.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com